

# In-Depth Technical Guide: 1-Ethyl-3-methylimidazolium chloride-d11

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethyl-3-methylimidazolium  
chloride-d11

Cat. No.: B065986

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical specifications for **1-Ethyl-3-methylimidazolium chloride-d11**, a deuterated ionic liquid. The information is structured to assist researchers and professionals in drug development and other scientific fields in understanding the quality and characteristics of this compound.

## Certificate of Analysis

The following table summarizes the typical analytical data for **1-Ethyl-3-methylimidazolium chloride-d11**. Values are representative and may vary between specific lots.

Test	Specification	Result
Identity		
Appearance	White to off-white solid	Conforms
<sup>1</sup> H NMR	Conforms to structure	Conforms
Purity		
Purity by HPLC	≥98.0%	99.5%
Isotopic Purity (atom % D)	≥98.0%	98.5% <a href="#">[1]</a>
Impurities		
Water Content (by Karl Fischer)	≤0.5%	0.2%
Residual Solvents	To be reported	<0.1%
Physical Properties		
Molecular Formula	C <sub>6</sub> D <sub>11</sub> ClN <sub>2</sub>	C <sub>6</sub> D <sub>11</sub> ClN <sub>2</sub>
Molecular Weight	157.69 g/mol	157.69 g/mol
CAS Number	160203-52-1	160203-52-1 <a href="#">[2]</a>

## Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for assessing the purity of 1-Ethyl-3-methylimidazolium chloride. A typical reverse-phase method is employed.[\[3\]](#)[\[4\]](#)

Parameter	Description
Instrumentation	HPLC system with UV or Evaporative Light Scattering Detector (ELSD)
Column	C18 or Newcrom R1, 5 $\mu$ m, 4.6 x 250 mm
Mobile Phase	A mixture of acetonitrile and water with an acidic modifier like phosphoric acid or formic acid for MS compatibility.[3][4]
Flow Rate	1.0 mL/min
Injection Volume	10 $\mu$ L
Column Temperature	25 $^{\circ}$ C
Detection	UV at 210 nm or ELSD
Sample Preparation	The sample is accurately weighed and dissolved in the mobile phase to a known concentration.
Analysis	The sample is injected into the HPLC system, and the peak area of the main component is compared to the total peak area to determine purity.

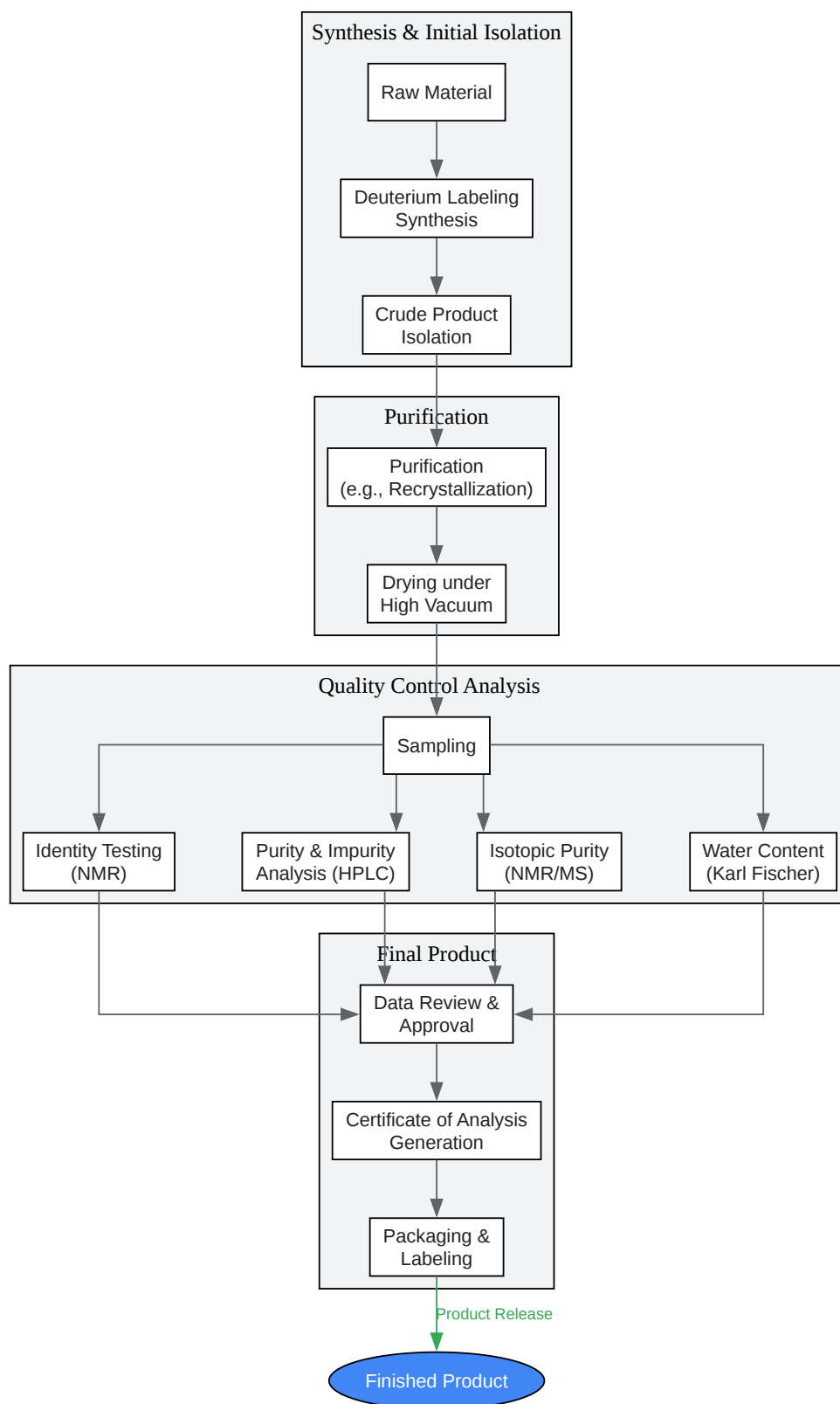
## Water Content Determination by Karl Fischer Titration

The Karl Fischer titration method is a highly specific and accurate technique for the determination of water content in ionic liquids.[5][6][7][8]

Parameter	Description
Instrumentation	Volumetric or coulometric Karl Fischer titrator
Reagent	Karl Fischer reagent (iodine, sulfur dioxide, a base, and a solvent)
Solvent	Anhydrous methanol or a specialized Karl Fischer solvent. Ionic liquids themselves can sometimes be used as a solvent for poorly soluble samples.[6][9]
Sample Preparation	A known weight of the 1-Ethyl-3-methylimidazolium chloride-d11 is accurately measured and introduced into the titration vessel.
Titration	The sample is titrated with the Karl Fischer reagent until the endpoint is reached, which is detected electrochemically.
Calculation	The water content is calculated based on the amount of reagent consumed and the weight of the sample.

## Quality Control Workflow

The following diagram illustrates the typical quality control (QC) workflow for the analysis and release of **1-Ethyl-3-methylimidazolium chloride-d11**.



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Caption: Quality control workflow for **1-Ethyl-3-methylimidazolium chloride-d11**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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